

Essential Safety and Operational Guide for Handling Fmoc-Ile-OPfp

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Compound of Interest

Compound Name: **Fmoc-Ile-OPfp**

Cat. No.: **B557570**

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals working with **Fmoc-Ile-OPfp** (N- α -Fmoc-L-isoleucine pentafluorophenyl ester). It offers procedural, step-by-step guidance for safe handling, use, and disposal, ensuring the well-being of laboratory personnel and the integrity of experimental work.

Chemical Identifier:

- Name: N- α -Fmoc-L-isoleucine pentafluorophenyl ester
- Synonyms: Fmoc-L-isoleucine pentafluorophenyl ester, 9-fluorenylmethoxycarbonyl-L-isoleucine pentafluorophenyl ester, **Fmoc-Ile-OPfp**[1][2]
- CAS Number: 86060-89-1[2][3][4][5][6]

Hazard Identification and Precautionary Measures

Fmoc-Ile-OPfp is a chemical compound that requires careful handling to avoid potential health risks. The primary hazards associated with this and similar compounds include:

- Skin Irritation: Causes skin irritation (H315).[7]
- Eye Irritation: May cause serious eye irritation (H319).[7][8]
- Respiratory Irritation: May cause respiratory tract irritation (H335).[7][8]

- Harmful if Swallowed: May be harmful if swallowed (H302).[\[7\]](#)

Precautionary Statements:

- Avoid breathing dust/fume/gas/mist/vapors/spray.[\[8\]](#)[\[9\]](#)
- Wash skin thoroughly after handling.[\[8\]](#)
- Do not eat, drink, or smoke when using this product.[\[7\]](#)
- Use only outdoors or in a well-ventilated area.[\[8\]](#)
- Wear protective gloves/protective clothing/eye protection/face protection.[\[8\]](#)[\[9\]](#)

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Fmoc-Ile-OPfp** to minimize exposure and ensure personal safety.

PPE Category	Specification	Purpose
Eye and Face Protection	Chemical safety goggles or safety glasses with side shields. A face shield may be required for splash hazards.	Protects eyes from dust particles and chemical splashes.
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene). Inspect gloves for integrity before use.	Prevents direct skin contact and potential irritation or absorption.
Body Protection	A laboratory coat or a chemical-resistant apron.	Protects skin and personal clothing from spills and contamination.
Respiratory Protection	Use in a well-ventilated area such as a chemical fume hood. If ventilation is inadequate, use a NIOSH-approved respirator.	Avoids inhalation of fine dust particles which can cause respiratory irritation.

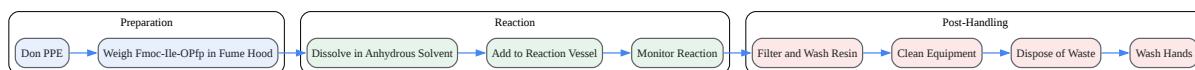
Operational Plan: Safe Handling and Experimental Protocol

Adherence to a strict operational protocol is crucial for the safe handling of **Fmoc-Ile-OPfp**. The following step-by-step guide outlines the procedure from preparation to use in a typical peptide synthesis reaction.

Experimental Protocol: Coupling of **Fmoc-Ile-OPfp**

- Preparation and Weighing:
 - Conduct all handling of solid **Fmoc-Ile-OPfp** within a chemical fume hood to minimize inhalation risk.
 - Wear the appropriate PPE as detailed in the table above.
 - Carefully weigh the required amount of the reagent on a tared weigh boat or paper. Avoid creating dust.
 - Clean the weighing area and spatula thoroughly after use.
- Dissolution:
 - Dissolve the weighed **Fmoc-Ile-OPfp** in an appropriate anhydrous solvent (e.g., Dimethylformamide (DMF) or Dichloromethane (DCM)) in a suitable reaction vessel.
 - Cap the vessel immediately to prevent solvent evaporation and exposure to moisture.
- Reaction Setup:
 - Add the **Fmoc-Ile-OPfp** solution to the reaction vessel containing the resin-bound peptide with a free amino group.
 - The reaction is typically carried out under an inert atmosphere (e.g., nitrogen or argon) to prevent side reactions.
 - Allow the reaction to proceed at room temperature with gentle agitation.

- Monitoring and Work-up:
 - Monitor the reaction progress using a suitable method (e.g., Kaiser test) to ensure complete coupling.
 - Once the reaction is complete, filter the resin and wash it thoroughly with the reaction solvent to remove any unreacted reagents and by-products.
- Post-Handling:
 - Thoroughly clean all glassware and equipment that came into contact with **Fmoc-Ile-OPfp**.
 - Wash hands and any exposed skin thoroughly with soap and water after completing the work.



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Caption: Workflow for the safe handling of **Fmoc-Ile-OPfp**.

Disposal Plan

Proper disposal of **Fmoc-Ile-OPfp** and associated waste is critical to prevent environmental contamination and ensure laboratory safety.

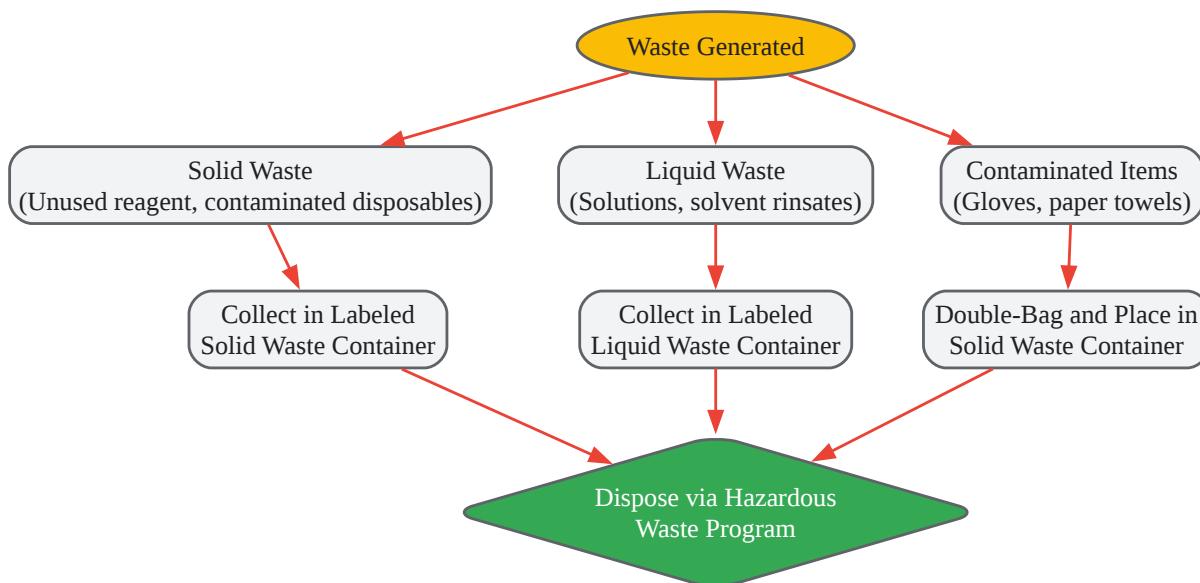
Waste Segregation:

- Solid Chemical Waste: Unused or expired **Fmoc-Ile-OPfp**, and any grossly contaminated disposable materials (e.g., weigh boats, gloves).

- Liquid Chemical Waste: Solutions containing **Fmoc-Ile-OPfp**, and solvents used for washing the resin and cleaning glassware.
- Contaminated Sharps: Needles or other sharps contaminated with the chemical.

Disposal Procedures:

- Solid Waste:
 - Collect in a clearly labeled, sealed, and puncture-resistant container designated for solid chemical waste.
 - The label should include "**Fmoc-Ile-OPfp Solid Waste**" and the appropriate hazard symbols.
- Liquid Waste:
 - Collect in a labeled, sealed, and chemically compatible waste container.
 - Do not mix with incompatible waste streams. The label should specify the contents, including all solvents.
- General Contaminated Materials:
 - Lightly contaminated items such as gloves and paper towels should be double-bagged and disposed of in the appropriate solid waste stream.
- Decontamination:
 - All non-disposable equipment and glassware must be thoroughly rinsed with a suitable solvent, and the rinsate collected as liquid chemical waste.
- Final Disposal:
 - All waste must be disposed of through the institution's hazardous waste management program, following all local, state, and federal regulations.



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